

Technical Support Center: STF-038533

Experimental Troubleshooting

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Compound of Interest

Compound Name: STF-038533

Cat. No.: B1190415

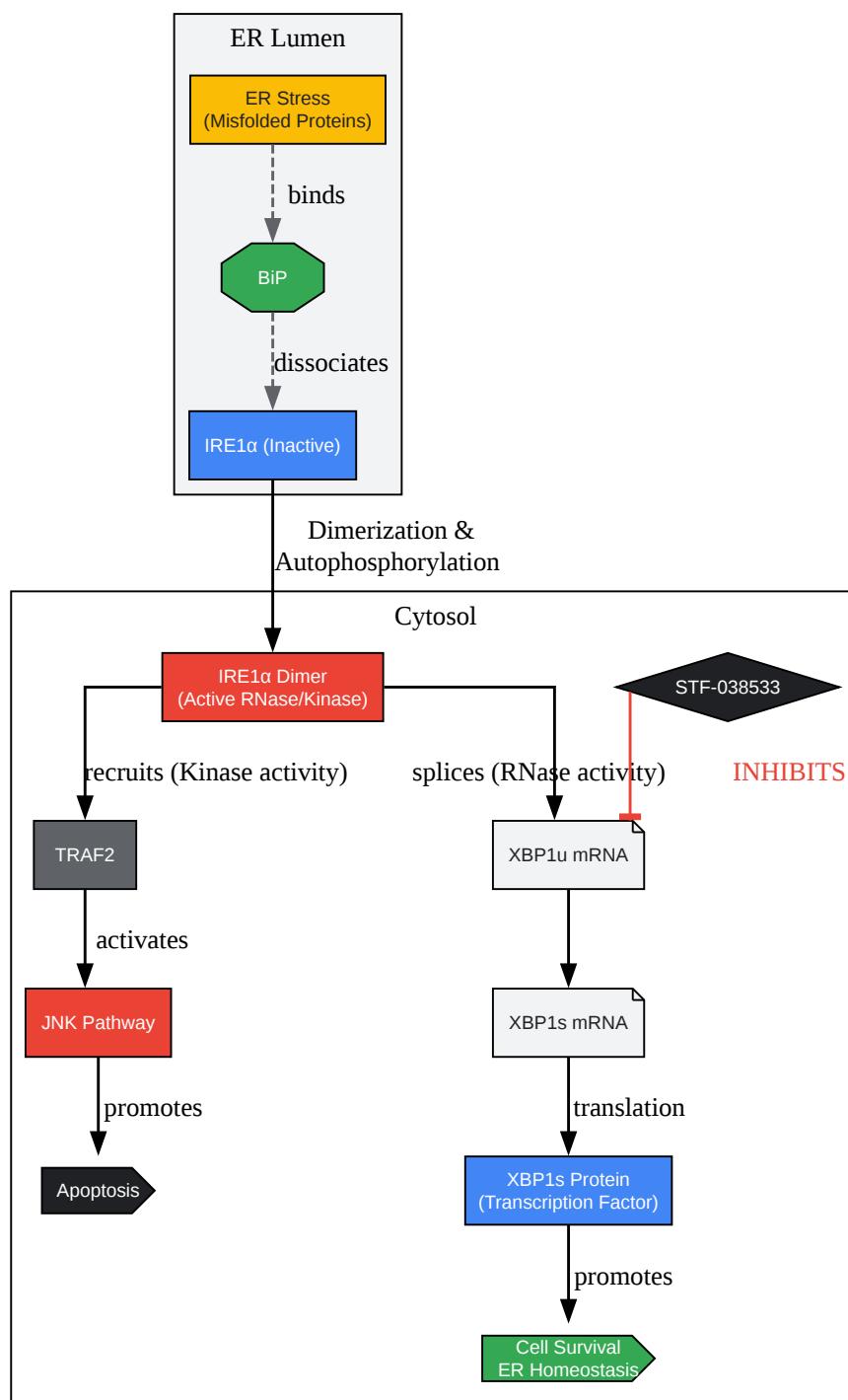
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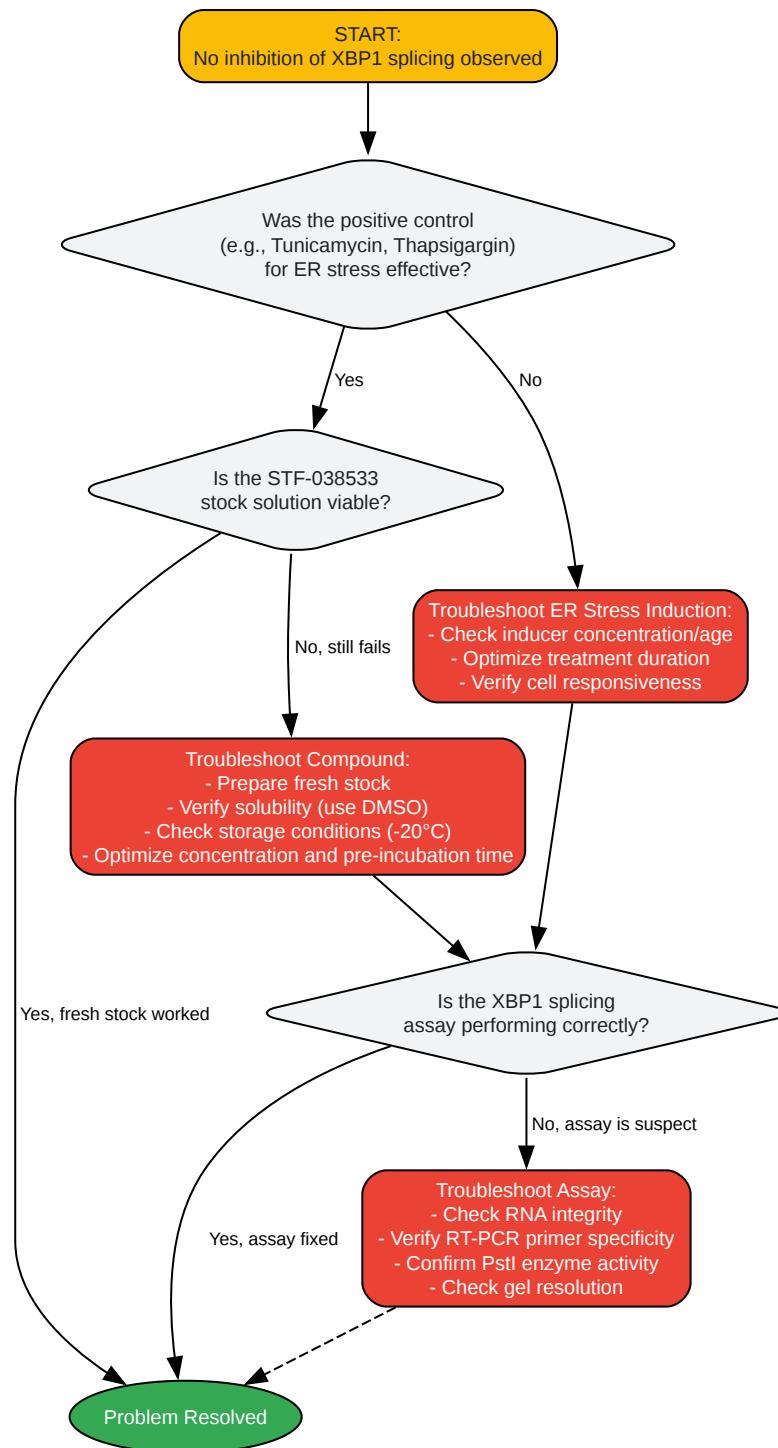
This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting advice for experiments involving **STF-038533**, a selective inhibitor of the IRE1 α endonuclease.

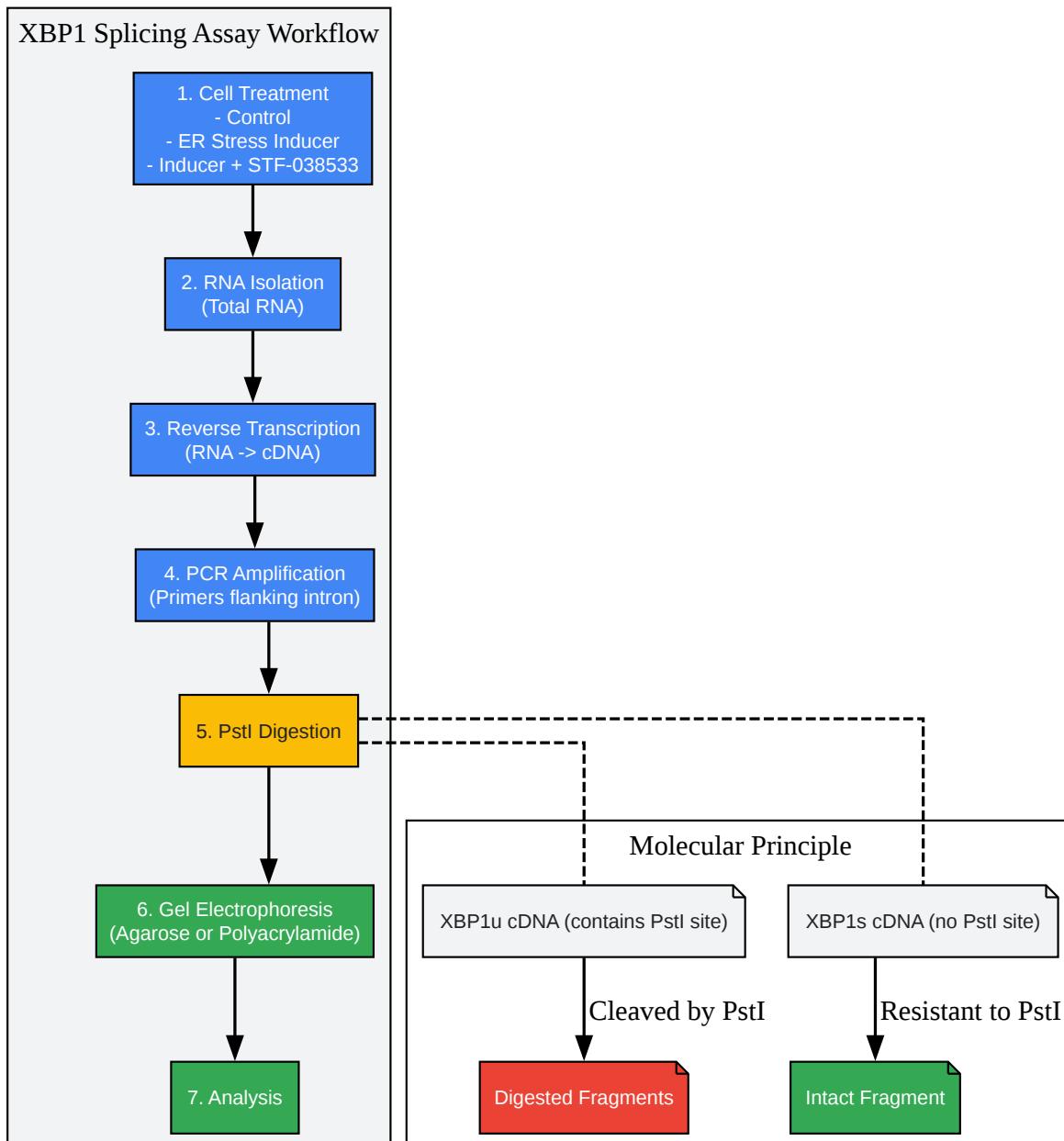
Frequently Asked Questions (FAQs)

Q1: What is **STF-038533** and what is its primary mechanism of action?

STF-038533 is a small molecule inhibitor that selectively targets the endoribonuclease (RNase) activity of Inositol-requiring enzyme 1 α (IRE1 α).^{[1][2]} IRE1 α is a key sensor of endoplasmic reticulum (ER) stress and a critical component of the Unfolded Protein Response (UPR).^{[3][4]} Upon activation by ER stress, IRE1 α 's RNase domain initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA.^{[5][6]} This splicing event creates a potent transcription factor, XBP1s, which helps the cell adapt to stress.^[7] **STF-038533** specifically blocks this splicing activity without affecting IRE1 α 's kinase function.^{[1][8]} This leads to an accumulation of unspliced XBP1 (XBP1u) and prevents the adaptive UPR signaling mediated by XBP1s.







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